

Quantitative analysis of Drospirenone using 5'-Hydroxy Drospirenone-13C3

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Compound of Interest

Compound Name: 5'-Hydroxy Drospirenone-13C3

Cat. No.: B1158854

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Application Note: Quantitative Analysis of Drospirenone via LC-MS/MS

Internal Standard: **5'-Hydroxy Drospirenone-13C3** Matrix: Human Plasma Technique: UPLC-ESI-MS/MS[1]

Introduction & Scientific Rationale

Drospirenone (DRSP) is a synthetic progestin used in oral contraceptives and hormone replacement therapy.[2] It is structurally related to spironolactone and possesses anti-mineralocorticoid properties.[1]

The Challenge: Metabolism and Stability

Drospirenone contains a

-lactone ring.[3] In biological matrices, this ring is susceptible to:

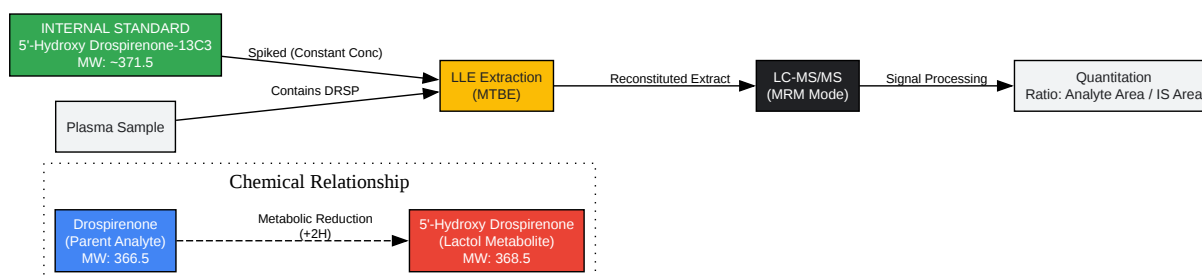
- Hydrolysis: Opening to form the acid metabolite.

- Reduction: Formation of the 5'-Hydroxy Drospirenone (Lactol) form.

5'-Hydroxy Drospirenone-13C3 serves as a critical tool.^[1] While it is the stable isotope labeled (SIL) standard for the metabolite, it can function as a structural analog IS for the parent Drospirenone due to their similar chromatographic behavior and ionization efficiency.^[1]

Mechanistic Pathway

The following diagram illustrates the relationship between the analyte, the metabolite, and the analytical workflow.



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Figure 1: Analytical workflow and metabolic relationship between Drospirenone and the 5'-Hydroxy form.

Experimental Protocol

Reagents and Materials

- Analyte: Drospirenone (Reference Standard).^{[3][4][5][6][7][8][9]}
- Internal Standard: **5'-Hydroxy Drospirenone-13C3** (Note: Ensure isotopic purity >99%).
- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), Methyl tert-butyl ether (MTBE), Ammonium Formate.^[1]

- Matrix: Drug-free human plasma (K2EDTA).[1]

Stock Solution Preparation

Solution	Concentration	Solvent	Storage
Drospirenone Stock	1.0 mg/mL	Methanol	-20°C
IS Stock (5'-OH-DRSP-13C3)	100 µg/mL	Methanol	-20°C
Working Standard	Serial Dilution (0.5 – 100 ng/mL)	50:50 MeOH:Water	4°C (Fresh)
Working IS Solution	50 ng/mL	50:50 MeOH:Water	4°C (Fresh)

Sample Preparation (Liquid-Liquid Extraction)

LLE is preferred over Protein Precipitation (PPT) for Drospirenone to minimize matrix effects (phospholipids) and maximize sensitivity.[1]

- Aliquot: Transfer 200 µL of plasma into a 1.5 mL centrifuge tube.
- Spike IS: Add 20 µL of Working IS Solution (**5'-Hydroxy Drospirenone-13C3**). Vortex for 10 sec.
- Extraction: Add 1.0 mL of MTBE (Methyl tert-butyl ether).
 - Rationale: MTBE efficiently extracts neutral steroids while leaving polar plasma salts behind.
- Agitation: Vortex vigorously for 5 minutes or shake on a plate shaker at 1000 rpm.
- Separation: Centrifuge at 4,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 800 µL of the supernatant (organic layer) to a clean glass tube.
- Evaporation: Evaporate to dryness under a gentle stream of Nitrogen at 40°C.

- Reconstitution: Reconstitute the residue in 100 µL of Mobile Phase (60:40 MeOH:Water + 5mM Ammonium Formate).
- Clarification: Centrifuge at 10,000 x g for 5 min to remove particulates before injection.

LC-MS/MS Conditions

Chromatographic Parameters (UPLC)

- Column: C18 Reverse Phase (e.g., Waters ACQUITY BEH C18, 2.1 x 50 mm, 1.7 µm).^[1]
- Column Temp: 40°C.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5-10 µL.
- Mobile Phase A: 5 mM Ammonium Formate in Water (pH ~4.0).
- Mobile Phase B: Acetonitrile (ACN).

Gradient Program:

Time (min)	% Mobile Phase B	Event
0.0	40	Initial
0.5	40	Hold
3.0	90	Elution of DRSP & IS
3.5	90	Wash
3.6	40	Re-equilibration

| 5.0 | 40 | End of Run |

Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI) – Positive Mode.

- Source Temp: 500°C.
- Capillary Voltage: 3.5 kV.

MRM Transitions (Multiple Reaction Monitoring):

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Type
Drospirenone	367.2 [M+H] ⁺	97.0	30	28	Quantifier
Drospirenone	367.2 [M+H] ⁺	121.0	30	24	Qualifier
5'-OH-DRSP-13C3	372.2 [M+H] ⁺ *	97.0**	30	28	Internal Standard

*Note: 5'-Hydroxy Drospirenone (Lactol) has a MW of ~368.5. The 13C3 label adds 3 Da.^[1] Precursor is approx 372.^[1]2. Verify exact mass based on the specific certificate of analysis for the label position. **Note: The product ion 97.0 is characteristic of the steroid backbone (ring A/B fragmentation) and is conserved.

Method Validation & Quality Control (Self-Validating Systems)

To ensure scientific integrity when using an Analog/Metabolite IS, you must validate Parallelism.^[1]

Linearity and Range

- Range: 0.5 ng/mL (LLOQ) to 100 ng/mL.
- Regression: Linear () with weighting.
- Acceptance:

.[\[10\]](#)[\[11\]](#)

Matrix Effect & Recovery (Crucial for Analog IS)

Since **5'-Hydroxy Drospirenone-13C3** is slightly more polar than Drospirenone, their recovery rates in LLE may differ.

- Protocol: Prepare "Post-Extraction Spiked" samples (100% recovery reference) vs. "Pre-Extraction Spiked" samples.
- Calculation:
- Requirement: The IS Normalized Matrix Factor must be consistent (CV < 15%) across different lots of plasma. If the IS compensates correctly, the ratio should be close to 1.0 despite absolute matrix suppression.[\[1\]](#)

Stability[\[1\]](#)

- Stock Stability: 5'-Hydroxy Drospirenone is a lactol; it exists in equilibrium. Ensure solutions are not exposed to extreme pH, which could force ring opening (acid form) or dehydration.[\[1\]](#)
- Autosampler Stability: Verify stability at 10°C for 24 hours.

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